

# Application Note: TRC051384 Hydrochloride for In Vitro Neuroprotection Assays

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## Compound of Interest

Compound Name: TRC051384 hydrochloride

Cat. No.: B1681365

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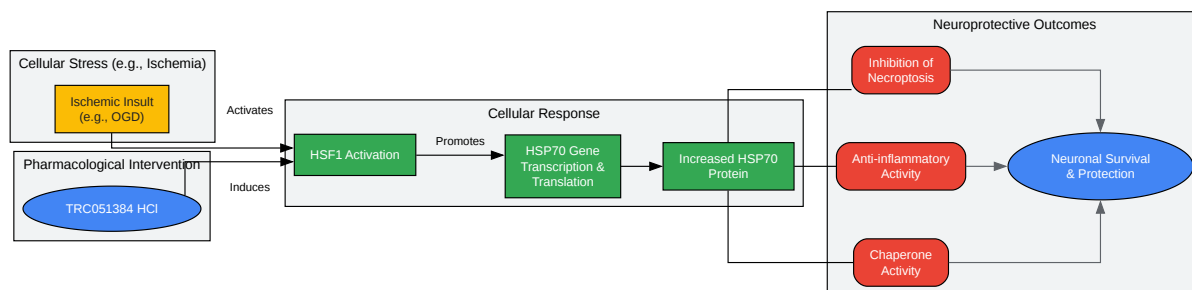
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## Abstract

**TRC051384 hydrochloride** is a potent small molecule inducer of Heat Shock Protein 70 (HSP70), a key molecular chaperone involved in cellular stress response and proteostasis.[1][2] This compound has demonstrated significant neuroprotective effects in models of neuronal trauma and ischemic stroke by activating Heat Shock Factor 1 (HSF1) and subsequently inhibiting necroptosis and inflammation.[1][2] This application note provides detailed protocols for utilizing **TRC051384 hydrochloride** in in vitro neuroprotection assays, specifically using an oxygen-glucose deprivation (OGD) model, a common method to simulate ischemic conditions in a laboratory setting.

## Mechanism of Action

TRC051384 exerts its neuroprotective effects primarily through the induction of HSP70. The proposed signaling pathway involves the activation of HSF1, the primary transcription factor for HSPs.[2] Upon activation, HSF1 translocates to the nucleus, where it binds to heat shock elements (HSEs) in the promoter region of the HSP70 gene, initiating its transcription and translation. The resulting increase in intracellular HSP70 levels helps protect neurons from ischemic damage through several mechanisms, including preventing protein aggregation, inhibiting apoptotic and necrotic cell death pathways, and reducing inflammation.[3][4]



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**Caption:** TRC051384 signaling pathway for neuroprotection.

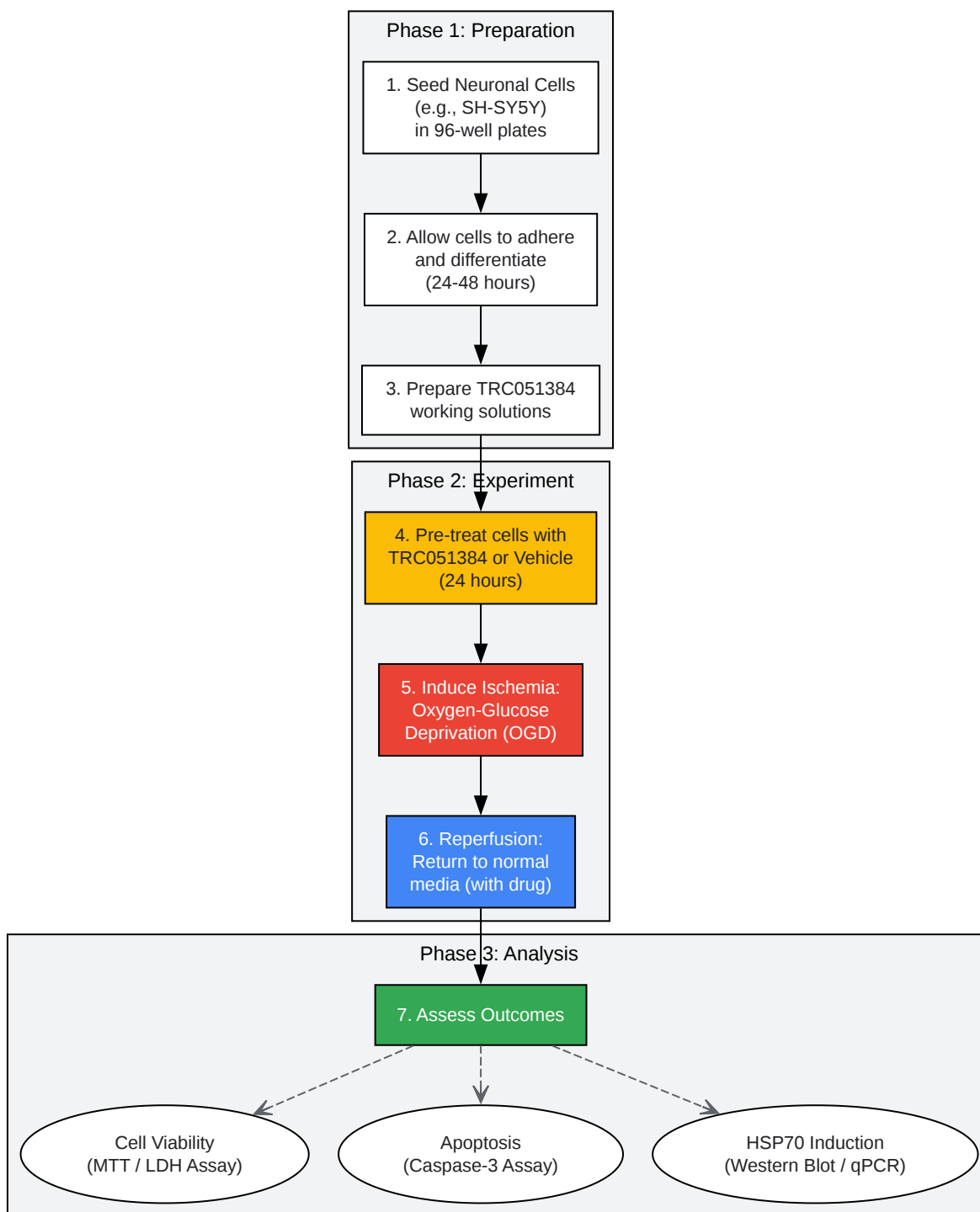
## In Vitro Efficacy Data

TRC051384 has been shown to be effective in various cell-based assays. Its anti-inflammatory properties are demonstrated by its ability to inhibit TNF- $\alpha$  expression in a dose-dependent manner.

Cell Line	Treatment	Concentration	Result
Differentiated THP-1	Lipopolysaccharide (LPS) + TRC051384	6.25 $\mu$ M	60% inhibition of TNF- $\alpha$ expression[1]
Differentiated THP-1	Lipopolysaccharide (LPS) + TRC051384	12.5 $\mu$ M	90% inhibition of TNF- $\alpha$ expression[1]
HeLa & Rat Primary Neurons	TRC051384	Dose-dependent	Several hundred-fold induction of HSP70B mRNA[1]

## Experimental Protocols

The following protocols provide a framework for assessing the neuroprotective effects of **TRC051384 hydrochloride** using an in vitro model of cerebral ischemia.



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- 4. Involvement of heat shock proteins HSP70 in the mechanisms of endogenous neuroprotection: the prospect of using HSP70 modulators - PubMed [pubmed.ncbi.nlm.nih.gov]
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